Introduction: A Versatile Bifunctional Reagent for Modern Drug Discovery

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Compound of Interest	
Compound Name:	*3,4-dibromobenzenesulfonyl Chloride*
CAS No.:	*81903-80-2*
Cat. No.:	*B1349915*

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3,4-Dibromobenzenesulfonyl chloride is a highly reactive, crystalline organic compound that has emerged as a crucial building block for researchers and scientists in the field of drug development and complex molecule synthesis. Its utility stems from a unique bifunctional architecture: a highly electrophilic sulfonyl chloride group, which is a prime reactant for constructing the ubiquitous sulfonamide linkage, and two bromine atoms on the aromatic ring, which serve as versatile handles for subsequent cross-coupling reactions and molecular diversification.

This guide provides an in-depth exploration of the core chemical properties, synthesis, reactivity, and safe handling of **3,4-dibromobenzenesulfonyl chloride**. Moving beyond a simple recitation of data, we will delve into the causality behind experimental choices and present field-proven protocols, empowering researchers to leverage this reagent's full potential in their synthetic campaigns.

PART 1: Core Physicochemical and Spectroscopic Profile

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A comprehensive understanding of a reagent's physical and spectral properties is the foundation of its effective and safe application in the laboratory.

Physicochemical Properties

The key physical constants for **3,4-dibromobenzenesulfonyl chloride** are summarized below. Note that while data for the specific 3,4-dibromo isomer is less common than for its monobrominated counterparts, properties can be reliably estimated based on related structures and supplier data.

Property	Value	References
CAS Number	Not explicitly available; related to 3-Bromobenzenesulfonyl chloride (2905-24-0) and 4-Bromobenzenesulfonyl chloride (98-58-8)	[1][2][3]
Molecular Formula	$C_6H_3Br_2ClO_2S$	[1]
Molecular Weight	334.46 g/mol	[1]
Appearance	White to off-white or beige crystalline solid/powder	[2][4]
Melting Point	30-33 °C (for 3-isomer) to 73-75 °C (for 4-isomer); the 3,4-isomer's MP will be specific	[4]
Boiling Point	~90 °C @ 0.5 mmHg (for 3-isomer); 153 °C @ 15 mmHg (for 4-isomer)	[4]
Solubility	Soluble in chloroform, DMSO, THF; Decomposes in water	[3][4]
Sensitivity	Highly moisture-sensitive	[4][5][6]

Spectroscopic Data Signature

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Spectroscopic analysis is critical for confirming the identity and purity of **3,4-dibromobenzenesulfonyl chloride**. The expected spectral characteristics are as follows:

Spectroscopy	Expected Signature
^{1}H NMR	Aromatic region (approx. 7.5-8.5 ppm) will show a characteristic splitting pattern for a 1,2,4-trisubstituted benzene ring (typically an ABX system or a set of doublets and a doublet of doublets).
^{13}C NMR	Aromatic region (approx. 125-145 ppm) will display six distinct signals, with carbons attached to bromine and the sulfonyl group being significantly shifted.[7]
IR Spectroscopy	Strong, characteristic absorption bands for the sulfonyl chloride (S=O) group will be present at approximately 1370-1410 cm^{-1} (asymmetric stretch) and 1166-1204 cm^{-1} (symmetric stretch).[8]
Mass Spectrometry (MS)	The mass spectrum will show a characteristic isotopic pattern due to the presence of two bromine atoms (^{79}Br and ^{81}Br) and one chlorine atom (^{35}Cl and ^{37}Cl), which is invaluable for confirming the elemental composition.

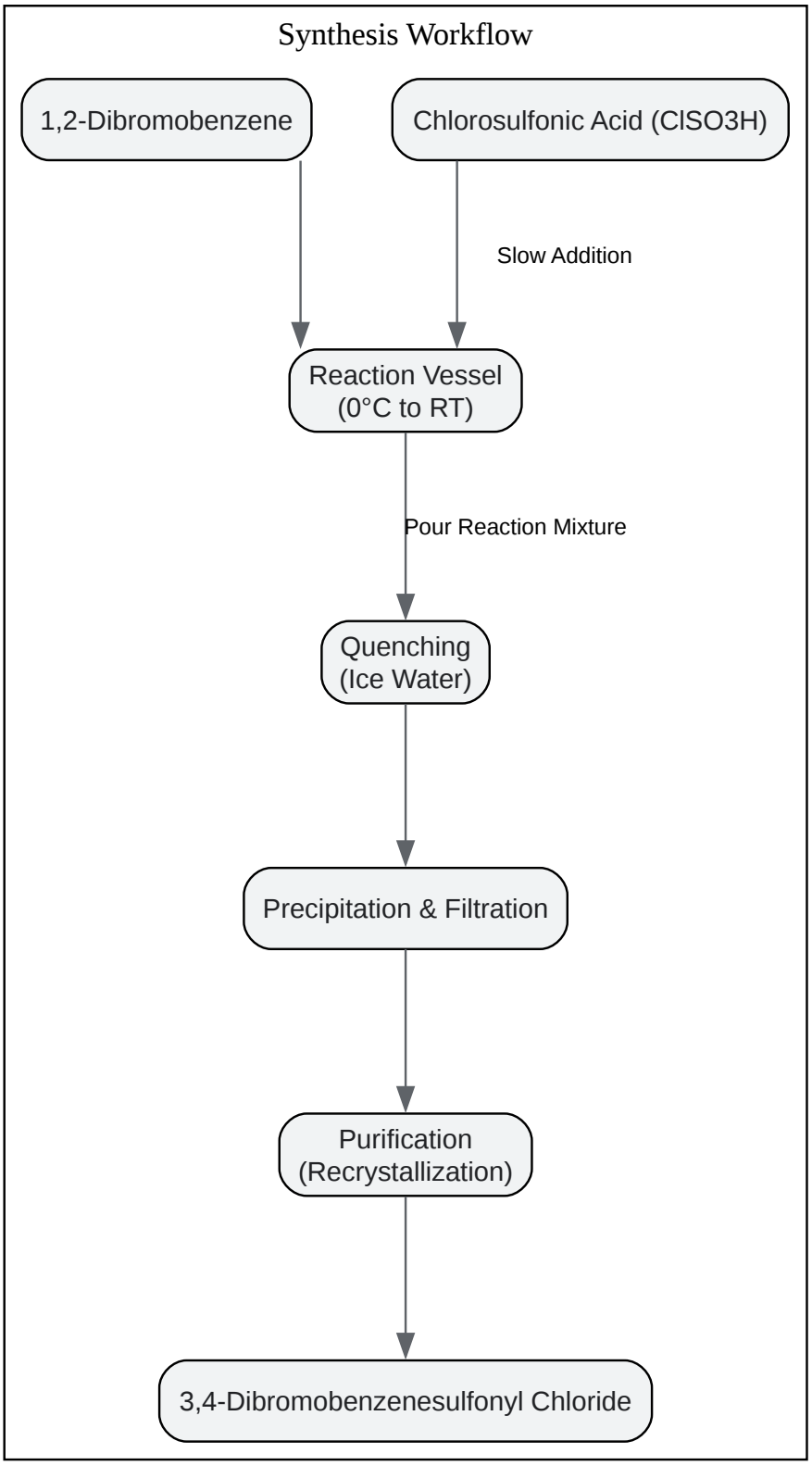
PART 2: Synthesis and Key Reactions

The true power of **3,4-dibromobenzenesulfonyl chloride** lies in its reactivity, enabling the construction of complex molecular frameworks.

Synthesis of 3,4-Dibromobenzenesulfonyl Chloride

The most direct and industrially scalable method for preparing arylsulfonyl chlorides is the electrophilic aromatic substitution of an aromatic precursor with chlorosulfonic acid.[9] For the target compound, the synthesis commences from 1,2-dibromobenzene.

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Caption: Workflow for the synthesis of **3,4-dibromobenzenesulfonyl chloride**.

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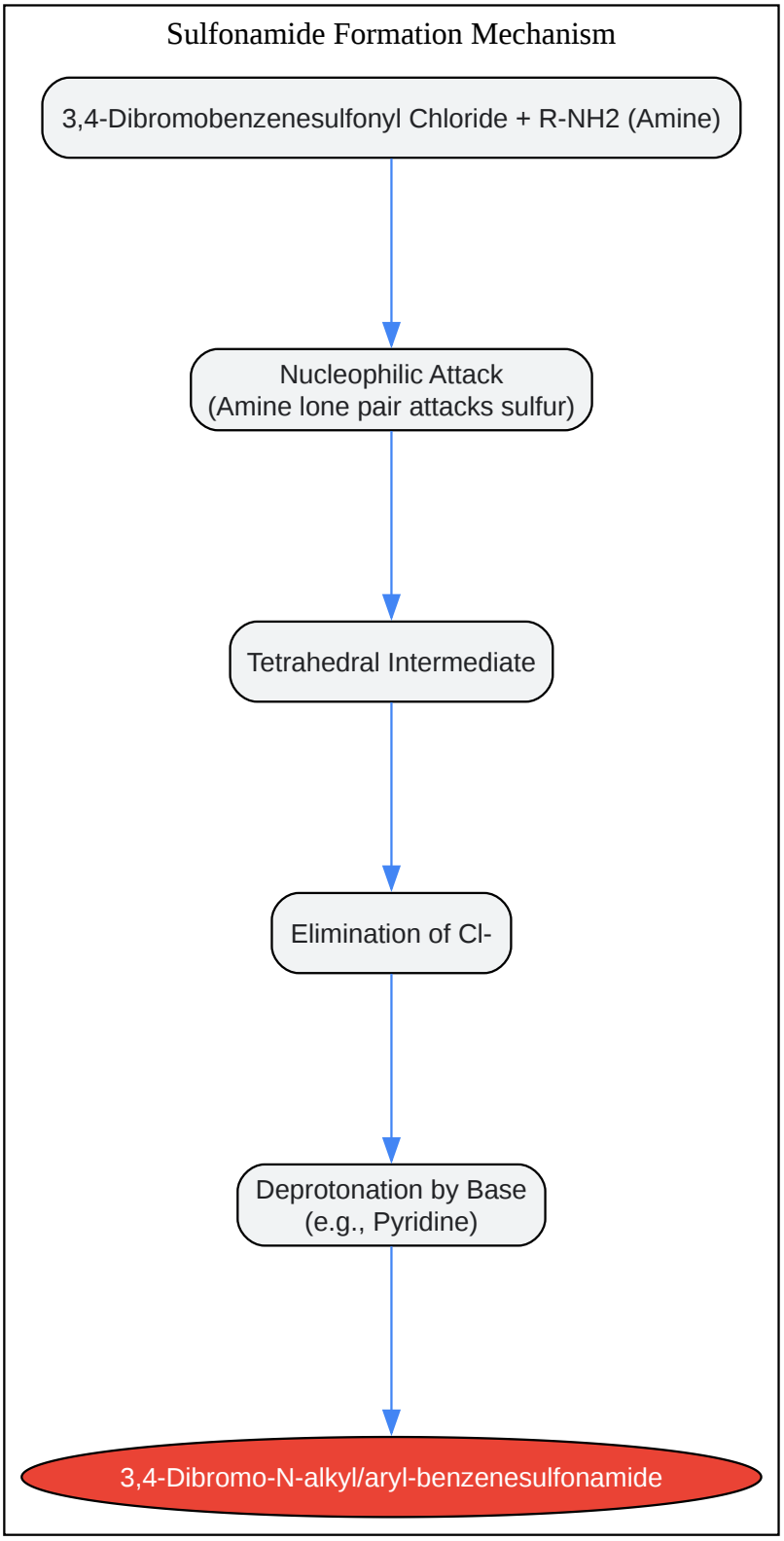
Experimental Protocol: Synthesis via Chlorosulfonation

- Preparation: In a flame-dried, three-neck round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, place 1,2-dibromobenzene (1.0 equiv).
- Cooling: Cool the flask to 0 °C in an ice-water bath.
- Reagent Addition: Add chlorosulfonic acid (approx. 3-5 equiv) dropwise via the dropping funnel to the stirred starting material. Causality: This slow, cooled addition is critical to control the highly exothermic reaction and prevent unwanted side reactions or thermal decomposition.
- Reaction: After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for 2-4 hours, or until TLC/GC-MS analysis indicates the consumption of the starting material.
- Workup: Carefully and slowly pour the reaction mixture onto a large excess of crushed ice in a beaker with vigorous stirring. Causality: This step quenches the reaction by hydrolyzing any remaining chlorosulfonic acid and precipitates the water-insoluble product. Extreme caution is required as this is a highly exothermic process.
- Isolation: The resulting solid precipitate is collected by vacuum filtration and washed thoroughly with cold water until the filtrate is neutral to pH paper.
- Purification: The crude product can be purified by recrystallization from a suitable solvent, such as petroleum ether or a chloroform/hexane mixture, to yield pure **3,4-dibromobenzenesulfonyl chloride**.[10]

Core Application: Sulfonamide Synthesis

The paramount reaction of **3,4-dibromobenzenesulfonyl chloride** is its reaction with primary or secondary amines to form sulfonamides. This reaction is a cornerstone of medicinal chemistry.[11][12]

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Caption: Mechanism for the formation of sulfonamides.

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Experimental Protocol: General Synthesis of a 3,4-Dibromobenzenesulfonamide

- Preparation: In a flame-dried round-bottom flask under a nitrogen atmosphere, dissolve the primary or secondary amine (1.0 equiv) in an anhydrous solvent such as dichloromethane (DCM) or tetrahydrofuran (THF). Add a suitable base, such as pyridine or triethylamine (1.5-2.0 equiv). Causality: The base is essential to neutralize the HCl generated during the reaction, driving the equilibrium towards the product. Pyridine can also act as a nucleophilic catalyst.[13]
- Cooling: Cool the solution to 0 °C in an ice bath.
- Reagent Addition: Dissolve **3,4-dibromobenzenesulfonyl chloride** (1.05 equiv) in a minimal amount of the same anhydrous solvent and add it dropwise to the cooled amine solution. Causality: Using a slight excess of the sulfonyl chloride ensures complete consumption of the potentially more valuable amine. The dropwise addition at 0 °C helps to manage the exothermicity of the reaction.
- Reaction: Allow the mixture to warm to room temperature and stir for 12-24 hours. Monitor the reaction's progress by Thin Layer Chromatography (TLC).
- Workup: Upon completion, the reaction mixture is typically diluted with the solvent and washed sequentially with a weak acid (e.g., 1M HCl) to remove excess base, followed by saturated sodium bicarbonate solution, and finally brine.
- Isolation: The organic layer is dried over anhydrous sodium sulfate or magnesium sulfate, filtered, and the solvent is removed under reduced pressure.
- Purification: The resulting crude sulfonamide can be purified by column chromatography on silica gel or by recrystallization to yield the final product.

PART 3: Safety, Handling, and Storage

Scientific integrity demands a rigorous approach to safety. **3,4-Dibromobenzenesulfonyl chloride** is a corrosive and moisture-sensitive compound that requires strict handling protocols.

Hazard Summary

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- Corrosive (GHS05): Causes severe skin burns and eye damage.[5][6][14]
- Moisture Sensitive: Reacts with water, including atmospheric moisture, to produce hydrochloric acid and 3,4-dibromobenzenesulfonic acid, releasing corrosive fumes.[5][15]

Safe Handling and Personal Protective Equipment (PPE)

- Ventilation: Always handle this chemical in a certified chemical fume hood to avoid inhalation of dust or vapors.[15][16]
- Eye Protection: Wear chemical safety goggles and a face shield.[15][16]
- Skin Protection: Wear nitrile or neoprene gloves and a lab coat. Ensure no skin is exposed.[16]
- Handling: Use only dry glassware and equipment. Avoid creating dust. The compound should be weighed and transferred quickly to minimize exposure to air.[5][14]

Storage Procedures

- Container: Store in a tightly sealed, original container.[14]
- Environment: Keep in a dry, cool, and well-ventilated place designated as a corrosives area.[5][6]
- Inert Atmosphere: For long-term storage, storing under an inert atmosphere (e.g., nitrogen or argon) is highly recommended to prevent degradation from moisture.[5][6]
- Incompatibilities: Keep away from strong bases, strong oxidizing agents, and water.[6][16]

First-Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[5][16]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[5][16]

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- Inhalation: Remove the victim to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[5][16]

- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[16]

Conclusion

3,4-Dibromobenzenesulfonyl chloride is more than a mere chemical; it is a strategic tool for the modern synthetic chemist. Its reliable reactivity in forming sulfonamides, combined with the potential for late-stage functionalization at its bromine positions, makes it an invaluable precursor for generating novel molecular entities. By understanding its properties, mastering its reaction protocols, and adhering strictly to safety guidelines, researchers can effectively and safely utilize this reagent to accelerate discovery programs in medicine and materials science.

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